

3,5-Difluorobenzonitrile safety data sheet (SDS) overview

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Compound of Interest

Compound Name: 3,5-Difluorobenzonitrile

Cat. No.: B1349092

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An In-depth Technical Guide to the Safety Data Sheet of **3,5-Difluorobenzonitrile**

This guide provides a comprehensive overview of the safety information for **3,5-Difluorobenzonitrile** (CAS No. 64248-63-1), tailored for researchers, scientists, and professionals in drug development. The data is compiled from various Safety Data Sheets (SDS) to ensure a thorough understanding of the substance's hazards, handling, and emergency procedures.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **3,5-Difluorobenzonitrile** is presented below. These characteristics are fundamental for its appropriate handling and storage.

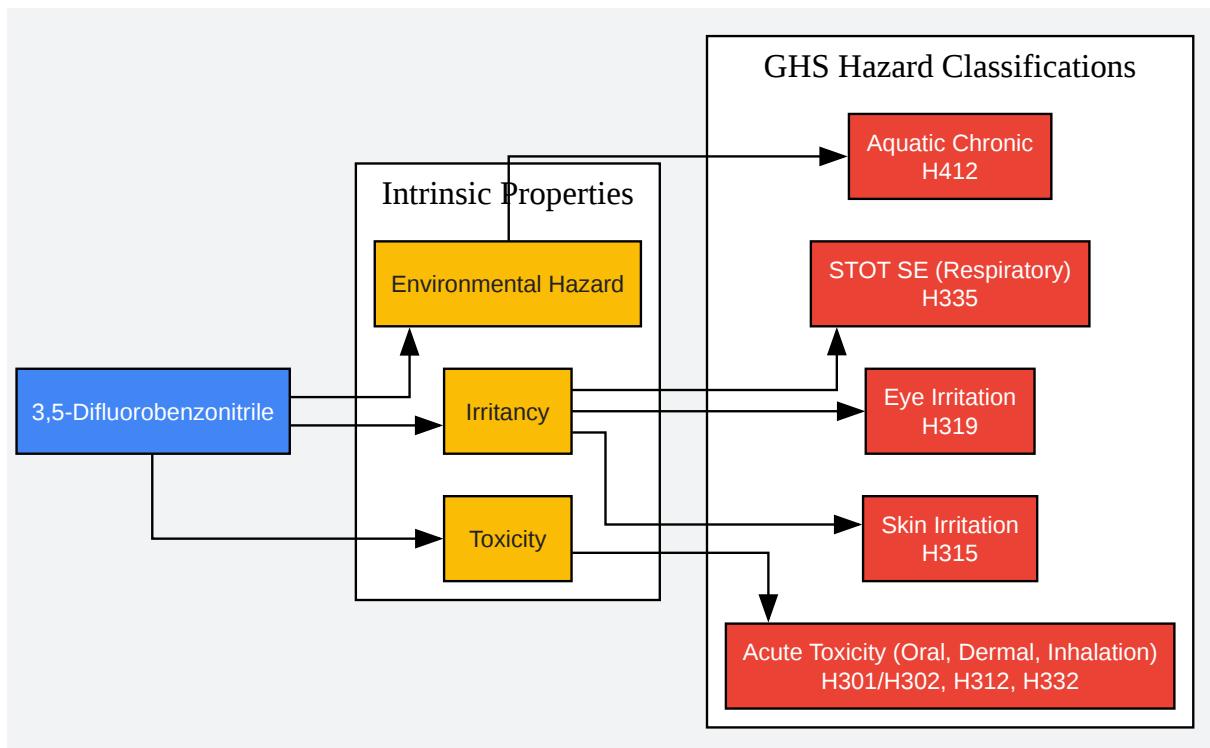
| Property | Value | Citations |
|---------------------|--|---|
| Molecular Formula | C ₇ H ₃ F ₂ N | [1] [2] [3] |
| Molecular Weight | 139.10 g/mol | [1] [4] [5] |
| Appearance | White solid / powder / crystals | [2] [6] [7] |
| Melting Point | 84 - 88 °C | [1] [2] [3] [6] [7] |
| Boiling Point | 160 - 169 °C at 760 mmHg | [2] [6] [7] |
| Density | 1.26 g/cm ³ | [7] |
| Solubility in Water | Slightly soluble / Soluble | [6] [8] |

Hazard Identification and Classification

3,5-Difluorobenzonitrile is classified as a hazardous substance. The following table summarizes its GHS classifications and transportation details.

| Classification | Code | Description | Citations |
|-----------------------------------|-------------|---|---|
| Acute Toxicity, Oral | H301 / H302 | Toxic if swallowed / Harmful if swallowed | [4] [9] [10] [11] |
| Acute Toxicity, Dermal | H312 | Harmful in contact with skin | [4] [9] [10] [11] |
| Acute Toxicity, Inhalation | H332 | Harmful if inhaled | [4] [9] [10] [11] |
| Skin Irritation | H315 | Causes skin irritation | [4] [9] [10] [11] |
| Eye Irritation | H319 | Causes serious eye irritation | [4] [9] [10] [11] |
| Specific Target Organ Toxicity | H335 | May cause respiratory irritation | [4] [9] [10] [11] |
| Aquatic Hazard (long- term) | H412 | Harmful to aquatic life with long lasting effects | [9] |
| Signal Word | - | Warning / Danger | [1] [7] [11] [12] |
| Transport Hazard Class | 6.1 | Toxic substances | [6] [7] |
| Packing Group | III | - | [6] [7] |

The logical workflow for hazard identification based on its intrinsic properties is illustrated in the diagram below.



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Hazard Identification Workflow

Experimental Protocols

The classifications presented in the Safety Data Sheets are derived from standardized experimental testing and calculation methods. For instance, acute toxicity values (e.g., LD50) are typically determined using OECD (Organisation for Economic Co-operation and Development) test guidelines. Skin and eye irritation studies also follow established protocols to assess the potential for damage. However, the specific, detailed experimental methodologies used for **3,5-Difluorobenzonitrile** are not provided within the reviewed SDS documents. The classifications are based on test data, expert judgment, or calculation methods as indicated in the source documents.^[9]

Safe Handling and Storage

Proper handling and storage are crucial to minimize risk. The precautionary statements outlined in the SDS provide guidance for safe use.

| Category | Code | Statement | Citations |
|------------|-----------|---|---|
| Prevention | P261 | Avoid breathing dust/fumes. | [6] [9] [11] [13] |
| P264 | | Wash exposed skin thoroughly after handling. | [3] [6] [9] [13] |
| P270 | | Do not eat, drink or smoke when using this product. | [3] [6] [9] [13] |
| P271 | | Use only outdoors or in a well-ventilated area. | [3] [6] [9] [13] |
| P280 | | Wear protective gloves, protective clothing, eye protection, and face protection. | [6] [9] [11] [13] |
| Storage | P403+P233 | Store in a well-ventilated place. Keep container tightly closed. | [6] [9] [11] |
| P405 | | Store locked up. | [6] [9] [11] |
| Disposal | P501 | Dispose of contents/container to an authorized waste disposal plant. | [6] [9] [11] |

Handling Recommendations: Avoid all personal contact, including inhalation.[\[9\]](#) Use in a well-ventilated area and prevent the concentration of dust in hollows.[\[9\]](#) Keep containers securely sealed when not in use and protect them from physical damage.[\[9\]](#)

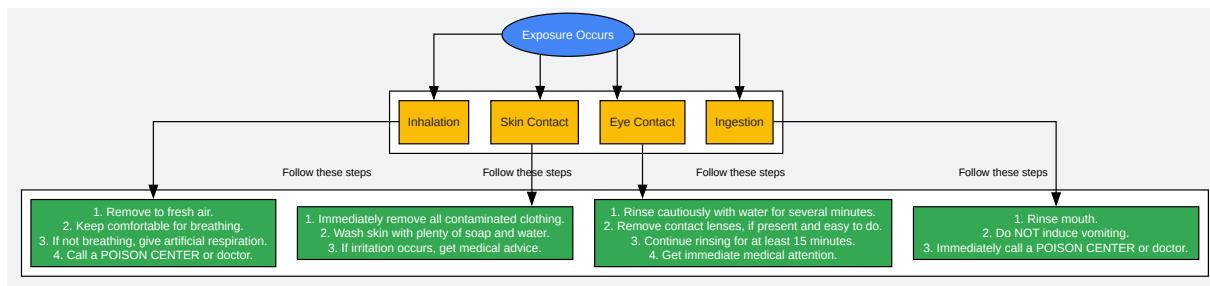
Storage Conditions: Store in original, tightly closed containers in a cool, dry, and well-ventilated area.[7][8][9] Keep away from incompatible materials such as strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[6]

Emergency Procedures

In the event of an emergency, immediate and appropriate action is critical.

First-Aid Measures

The following diagram outlines the recommended first-aid procedures in case of exposure.

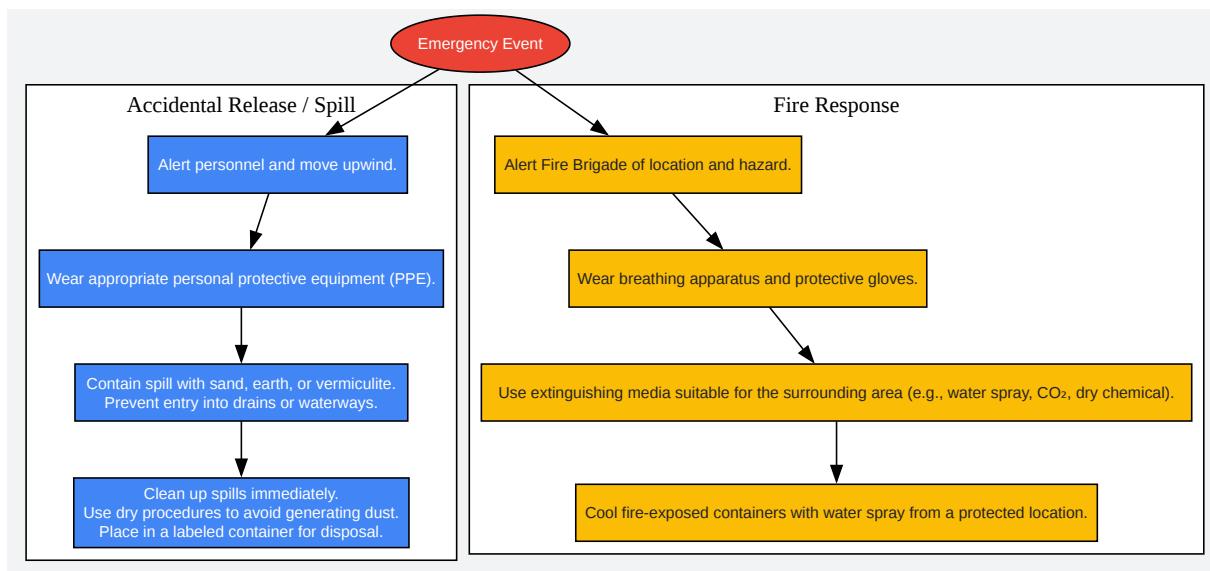


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First-Aid Measures Workflow

Fire-Fighting and Accidental Release Measures

This substance is non-combustible, but its container may burn, emitting poisonous fumes.[9] In case of a fire or spill, the following emergency protocols should be followed.



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Emergency Response Protocol

Extinguishing Media: There is no restriction on the type of extinguisher that may be used; select one that is suitable for the surrounding fire.^[9]

Accidental Release: For minor spills, remove all ignition sources and clean up immediately, avoiding dust generation.^[9] For major spills, clear the area of personnel and move upwind.^[9] Alert the fire brigade and contain the spill.^[9]

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